

Essential Safety and Logistical Information for Handling Capuride

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Compound of Interest

Compound Name: *Capuride*

Cat. No.: *B1668296*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Capuride** (CAS No. 5579-13-5). The following procedural guidance is intended to ensure the safe laboratory use of this compound.

Chemical Identification and Physical Properties

Capuride is a synthetic sedative-hypnotic drug. Its identification and known physical and chemical properties are summarized below.

Property	Value	Source
IUPAC Name	N-carbamoyl-2-ethyl-3-methylpentanamide	PubChem
CAS Number	5579-13-5	PubChem
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	PubChem
Molecular Weight	186.25 g/mol	PubChem
Physical Description	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Density	Data not available	

Hazard Identification and Toxicological Data

Comprehensive toxicological data for **Capuride** is not readily available in public databases. Therefore, it should be handled with care, assuming it may be harmful.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity (Oral)	Data not available	P264, P270, P301+P312, P501
Acute Toxicity (Dermal)	Data not available	P280, P302+P352, P312, P362+P364, P501
Acute Toxicity (Inhalation)	Data not available	P261, P271, P304+P340, P312, P501
Skin Corrosion/Irritation	Data not available	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	Data not available	P264, P280, P305+P351+P338, P337+P313
Carcinogenicity	Data not available	P203, P318, P405, P501
Reproductive Toxicity	Data not available	P203, P318, P405, P501

Toxicological Data:

Test	Species	Route	Value	Source
LD50	Data not available	Oral	Data not available	
LD50	Data not available	Dermal	Data not available	
LC50	Data not available	Inhalation	Data not available	

Personal Protective Equipment (PPE)

Due to the limited toxicological data, stringent personal protective measures are recommended when handling **Capuride**.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles with side shields	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dusts are generated, a NIOSH-approved respirator with a particulate filter may be necessary.	Reduces the risk of inhalation.

Handling, Storage, and Disposal

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal:

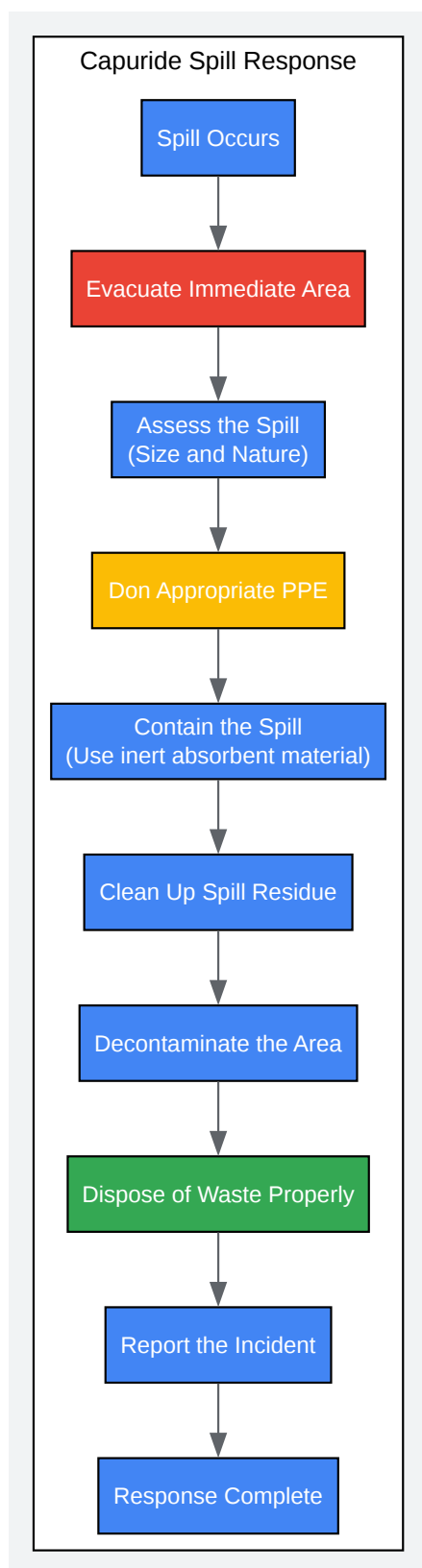
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow to enter drains or waterways.
- Contaminated packaging should be treated as the chemical itself.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow the procedures outlined in the workflow below.



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Caption: Workflow for responding to a **Capuride** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: The combustion of **Capuride** may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disclaimer: The information provided in this document is based on available data and is intended for guidance purposes only. It is the responsibility of the user to conduct a thorough risk assessment before handling **Capuride** and to ensure compliance with all applicable safety regulations.

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